Technical Whitepaper: Operational Safety & Handling of 2-Chloro-4,7-dimethylquinoline

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Compound of Interest

Compound Name:	*2-Chloro-4,7-dimethylquinoline*
CAS No.:	*88499-92-7*
Cat. No.:	*B1587218*

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CAS: 88499-92-7 | Formula: $C_{11}H_{10}ClN$ | MW: 191.66 g/mol Document Type: Advanced Safety & Application Guide Target Audience: Medicinal Chemists, Process Safety Engineers, Drug Discovery Teams[1]

Part 1: Executive Technical Summary

2-Chloro-4,7-dimethylquinoline is a functionalized heteroaromatic scaffold primarily utilized as an intermediate in the synthesis of bioactive aminoquinolines.[1] Its structural core—a quinoline ring substituted with a chlorine atom at the C2 position and methyl groups at C4 and C7—dictates both its chemical utility and its toxicological profile.

For the drug development professional, the safety profile of this compound is inseparable from its reactivity. The C2-chloro substituent is activated for Nucleophilic Aromatic Substitution (S_NAr). While this makes it a valuable precursor for coupling with amines (to generate antimalarial or kinase-inhibitor libraries), it also renders the molecule an electrophilic irritant capable of alkylating biological nucleophiles (proteins/DNA) upon contact.

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Key Operational Takeaway: Treat this compound not just as a "Harmful" solid, but as a reactive electrophile. Standard dust control is insufficient; moisture exclusion and rigorous skin protection are required to prevent hydrolysis or contact dermatitis.

Part 2: Hazard Dynamics & Risk Assessment

The Mechanistic Basis of Toxicity

Unlike inert solvents, the hazards of **2-Chloro-4,7-dimethylquinoline** stem from its chemical potential.[1][2][3][4] The electron-deficient pyridine ring (enhanced by the electronegative chlorine) makes the C2 position susceptible to attack.

- Skin/Eye Irritation (H315/H319): Upon contact with mucous membranes or moist skin, the C2-Cl bond can undergo slow hydrolysis or react with surface proteins, leading to local tissue damage and inflammation.
- Acute Toxicity (H302): Ingestion poses a systemic risk, likely due to interference with metabolic pathways common to quinoline alkaloids (e.g., DNA intercalation or enzyme inhibition).

GHS Classification & Labeling Elements

The following data is derived from ECHA notifications and PubChem aggregate data [1].

Hazard Class	Category	Code	Statement
Acute Toxicity (Oral)	4	H302	Harmful if swallowed.[1][5]
Skin Corrosion/Irritation	2	H315	Causes skin irritation.[1][5][6][7]
Eye Damage/Irritation	2A	H319	Causes serious eye irritation.[1][5][6][7]
STOT - Single Exp.	3	H335	May cause respiratory irritation.[1][5][6]

Signal Word:WARNING

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Visualizing the Hazard-Reactivity Link

The following diagram illustrates the causal link between the molecule's chemical reactivity (S_nAr) and its physiological hazard profile.



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Figure 1: Correlation between the electrophilic C2-center, synthetic utility, and biological hazards.[1][5]

Part 3: Physical Properties & Stability

Researchers must verify these parameters against their specific Certificate of Analysis (CoA), as purity levels can shift melting points.

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Property	Value / Observation	Operational Implication
Physical State	Solid (Crystalline powder)	Dust explosion hazard if micronized; inhalation risk (H335).[1]
Color	Off-white to pale yellow	Darkening indicates oxidation or hydrolysis; check purity if brown.[1]
Molecular Weight	191.66 g/mol	Essential for stoichiometry in substitution reactions.[1]
Solubility	Low in Water; High in DCM, DMSO	Use organic solvents for cleanup; water alone is ineffective for decon.[1]
Reactivity	Incompatible with strong oxidizers	Avoid storage near nitric acid or peroxides.[1]

Part 4: Strategic Handling & Synthesis Protocols

Synthesis Safety (The S_NAr Context)

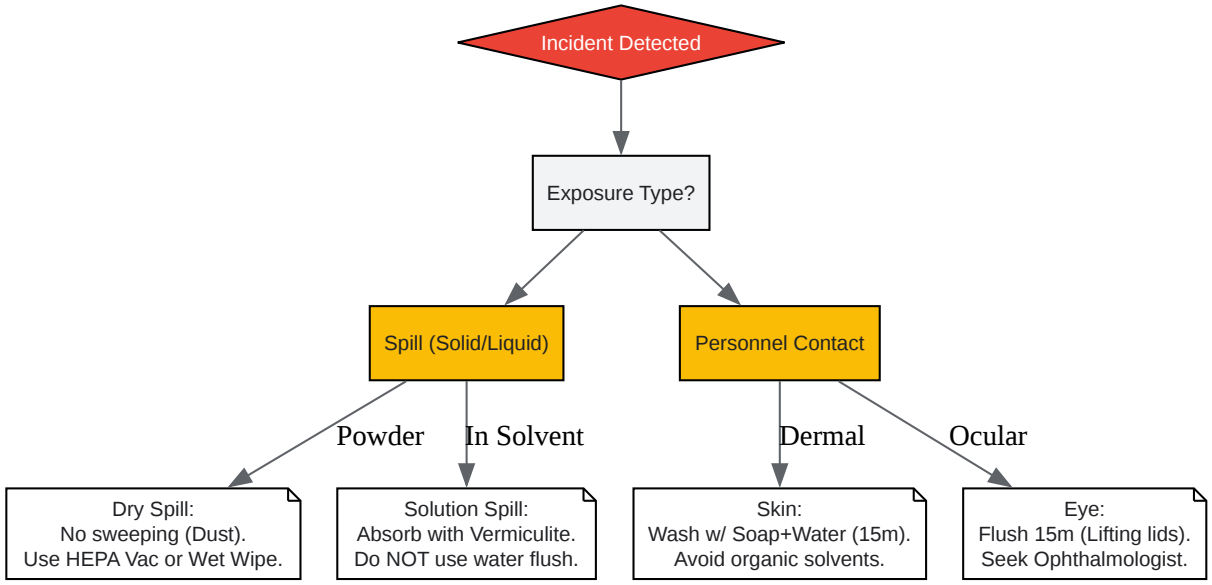
When using this compound to synthesize aminoquinolines (e.g., displacing the Cl with a diamine), the reaction often requires heat and a base.

- Risk: Heating increases vapor pressure and sublimation potential.
- Control: All weighing and reaction setups must occur inside a fume hood.
- Quenching: Do not quench hot reaction mixtures directly with water, as rapid hydrolysis of unreacted starting material can release HCl gas/vapors. Neutralize with a mild buffer ($NaHCO_3$) after cooling.

Emergency Response Logic

The following workflow dictates the decision process for accidental exposure or spills, prioritizing containment of the irritant dust.

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Figure 2: Decision matrix for containment and first aid.[1][3][5][7] Note the restriction on organic solvents for skin cleaning to prevent enhanced absorption.

Storage & Compatibility[1]

- Condition: Store in a cool, dry place (2–8°C recommended for long-term stability).
- Container: Keep tightly closed. This compound is potentially hygroscopic; moisture ingress can lead to hydrolysis, releasing HCl and degrading the reagent.
- Segregation: Store away from strong oxidizing agents and strong bases.

Part 5: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 2497647, **2-Chloro-4,7-dimethylquinoline**. Retrieved from [Link]
- European Chemicals Agency (ECHA).C&L Inventory: **2-Chloro-4,7-dimethylquinoline**.[5] (Data aggregated via PubChem).

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- Durham University (Baxendale Group).Synthesis of 7-Chloroquinoline Derivatives Using Mixed Lithium-Magnesium Reagents. (Contextual reference for chloroquinoline reactivity). Retrieved from [Link]

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